

Ozokerite: A Technical Guide to its Classification as a Mineraloid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: OZOKERITE

CAS No.: 12198-93-5

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Abstract

Ozokerite, a naturally occurring hydrocarbon wax, holds a unique position in the classification of geological materials. While it exhibits mineral-like properties, its inherent characteristics disqualify it from being classified as a true mineral. This technical guide provides an in-depth analysis of **ozokerite**, focusing on the scientific basis for its classification as a mineraloid. We will explore its chemical composition, physical properties, and the experimental protocols used for its characterization, offering a comprehensive resource for professionals in research, geology, and drug development.

Introduction: The Mineral-Mineraloid Distinction

In the realm of geology and materials science, the distinction between minerals and mineraloids is fundamental. A mineral, as defined by the International Mineralogical Association (IMA), is a naturally occurring solid with a highly ordered atomic structure and a well-defined chemical composition. This crystalline structure is a key determinant, giving rise to consistent and predictable physical properties.

Conversely, a mineraloid is a naturally occurring, mineral-like substance that does not demonstrate crystallinity.[1] These materials are amorphous, meaning their constituent atoms lack a long-range ordered arrangement.[2] Furthermore, mineraloids often have a variable chemical composition, unlike the more fixed formulas of true minerals.[1][3] Common examples of mineraloids include obsidian (volcanic glass), opal (hydrated silica), and amber (fossilized tree resin).[1][2]

Ozokerite, also known as earthwax, falls into this latter category.[4] It is a complex mixture of hydrocarbons, lacking both a defined crystalline structure and a fixed chemical formula, which are the primary reasons for its classification as a mineraloid.[4][5]

Physicochemical Properties of Ozokerite

Ozokerite is a complex mixture of solid paraffinic hydrocarbons.[6] Its physical and chemical properties can vary depending on its geological origin and degree of refinement.

Chemical Composition

Chemically, **ozokerite** is predominantly composed of carbon and hydrogen, with typical compositions around 85-87% carbon and 13-14% hydrogen by weight.[4] It is a mixture of various straight-chain and branched-chain alkanes, cycloalkanes, and aromatic hydrocarbons.[7] Unlike minerals with a specific chemical formula, the exact molecular composition of **ozokerite** is variable.[4]

Physical Properties

The physical characteristics of **ozokerite** are a direct reflection of its amorphous and compositionally varied nature. Crude **ozokerite** can range in color from yellow to dark brown or black and can vary in consistency from a soft wax to a hard, gypsum-like solid.[4] Refined **ozokerite**, often referred to as ceresin, is typically white or yellow.[8]

A summary of the key quantitative properties of **ozokerite** is presented in Table 1.

Property	Typical Value/Range	Test Method/Reference
Relative Density	0.85 - 0.95	[4]
Melting Point	58 - 100 °C (136 - 212 °F)	[4]
Refined (Ceresin)	61 - 78 °C (142 - 172 °F)	[4]
Elemental Composition		
Carbon	85 - 87%	[4]
Hydrogen	13 - 14%	[4]
Solubility	Soluble in ether, petroleum, benzene, turpentine, chloroform, carbon disulfide. Insoluble in water.	[4]
Needle Penetration	4 - 9 dmm (@ 25°C)	ASTM D1321[9]

Table 1: Quantitative Properties of **Ozokerite**

Experimental Protocols for Ozokerite Characterization

The classification of **ozokerite** as a mineraloid is substantiated by data obtained from various analytical techniques. These methods are crucial for determining its amorphous nature, variable composition, and physical properties.

X-Ray Diffraction (XRD)

X-Ray Diffraction is a primary technique used to determine the crystallinity of a material. Crystalline substances produce a distinct diffraction pattern of sharp peaks, corresponding to the ordered arrangement of atoms in the crystal lattice. Amorphous materials, like **ozokerite**, do not have this ordered structure and therefore produce a broad, diffuse scattering pattern instead of sharp peaks.

Methodology:

- **Sample Preparation:** A small, powdered sample of **ozokerite** is prepared.
- **Instrumentation:** A powder X-ray diffractometer is used.
- **Analysis:** The sample is irradiated with monochromatic X-rays over a range of angles.
- **Data Interpretation:** The resulting diffraction pattern is analyzed. The absence of sharp Bragg peaks and the presence of a broad hump is indicative of an amorphous material.

Differential Scanning Calorimetry (DSC)

DSC is a thermal analysis technique that measures the heat flow into or out of a sample as it is heated or cooled. For crystalline materials, a sharp endothermic peak is observed at the melting point, corresponding to the energy required to break the crystal lattice. Amorphous and compositionally diverse materials like **ozokerite** exhibit a broad melting range rather than a sharp melting point.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **ozokerite** (typically 5-10 mg) is placed in an aluminum DSC pan.
- **Instrumentation:** A differential scanning calorimeter is used.
- **Analysis:** The sample is heated at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- **Data Interpretation:** The resulting thermogram shows the heat flow as a function of temperature. A broad endotherm over a wide temperature range confirms the non-crystalline nature and compositional heterogeneity of **ozokerite**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying the individual chemical components of a mixture. For **ozokerite**, GC-MS analysis reveals a complex chromatogram with a multitude of peaks, each representing a different hydrocarbon molecule. This provides direct evidence of its variable and complex chemical composition.

Methodology:

- **Sample Preparation:** A small amount of **ozokerite** is dissolved in a suitable organic solvent (e.g., hexane or chloroform).
- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer is used.
- **Analysis:** The dissolved sample is injected into the GC, where the different hydrocarbon components are separated based on their boiling points and interactions with the chromatographic column. As each component elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented.
- **Data Interpretation:** The mass spectrum of each component provides a unique fragmentation pattern, allowing for its identification by comparison to spectral libraries. The resulting chromatogram shows a complex mixture of hydrocarbons, confirming the variable composition of **ozokerite**.

Fourier-Transform Infrared Spectroscopy (FTIR)

FTIR spectroscopy is used to identify the functional groups present in a molecule. The FTIR spectrum of **ozokerite** is characteristic of a mixture of saturated hydrocarbons, showing strong absorption bands corresponding to C-H stretching and bending vibrations. The broadness of these peaks further supports the presence of a complex mixture of different hydrocarbon chains.

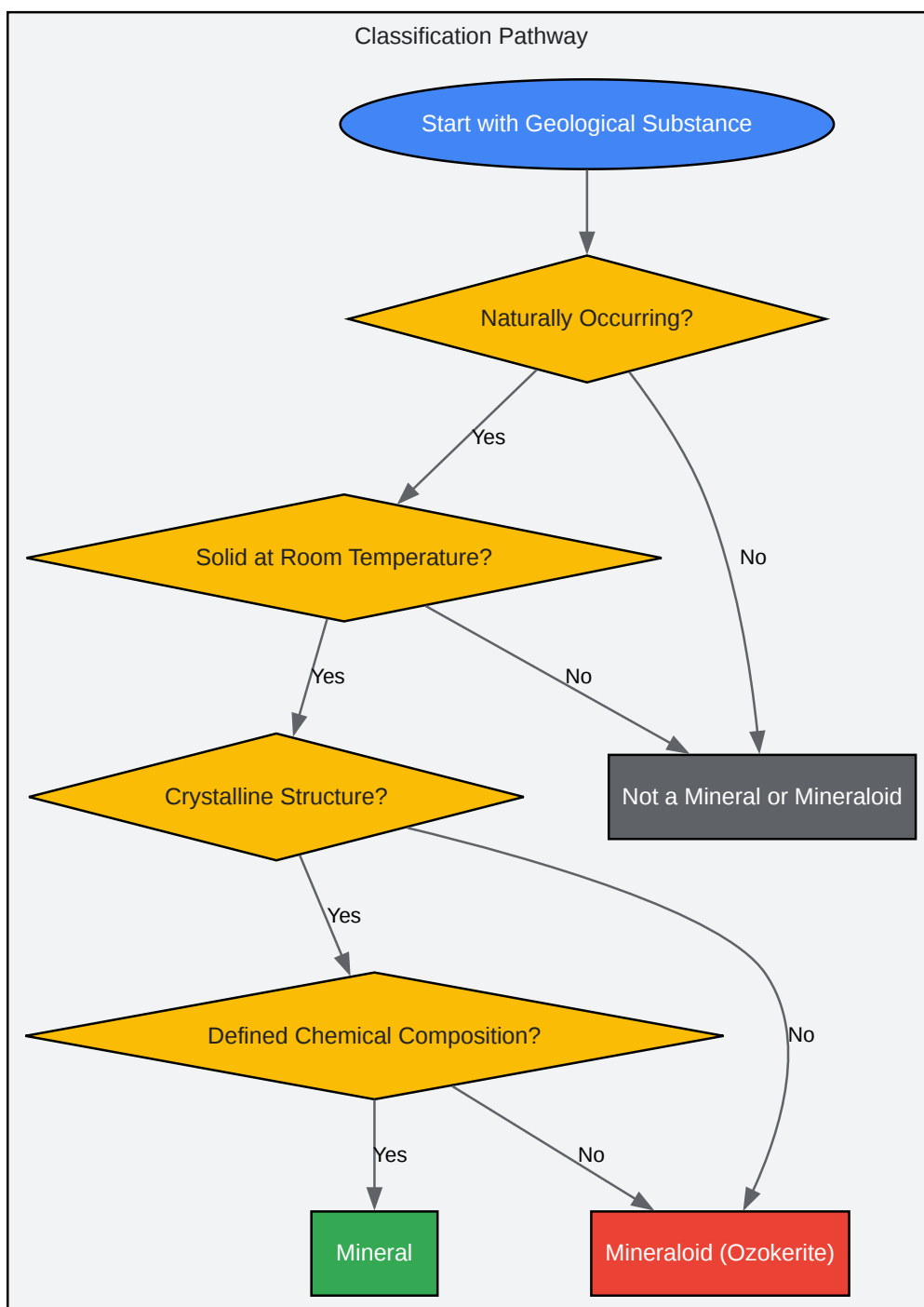
Methodology:

- **Sample Preparation:** A thin film of molten **ozokerite** can be prepared on an IR-transparent window (e.g., KBr), or the sample can be analyzed directly using an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** A Fourier-transform infrared spectrometer is used.
- **Analysis:** The sample is irradiated with a broad range of infrared frequencies, and the absorption of radiation is measured.

- Data Interpretation: The resulting spectrum shows absorption bands characteristic of alkane functional groups (e.g., CH₂, CH₃).

Logical Classification of Ozokerite

The classification of **ozokerite** as a mineraloid can be visualized through a logical workflow that considers the defining characteristics of minerals.



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Caption: Logical flowchart for the classification of geological substances.

This diagram illustrates the decision-making process for classifying a geological substance.

Ozokerite follows the path of being naturally occurring and solid, but fails the criteria of having

a crystalline structure and a defined chemical composition, thus leading to its classification as a mineraloid.

Conclusion

The classification of **ozokerite** as a mineraloid is firmly rooted in the fundamental definitions of mineralogy. Its amorphous nature, confirmed by techniques such as X-ray diffraction, and its variable chemical composition, as revealed by gas chromatography-mass spectrometry, are the key disqualifying factors from it being considered a true mineral. The physical properties of **ozokerite**, such as its broad melting range, are also consistent with its mineraloid classification. For researchers, scientists, and professionals in drug development who may utilize **ozokerite** for its waxy properties, understanding its non-crystalline and compositionally diverse nature is crucial for predicting its behavior and ensuring its appropriate application.

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References

- 1. standards.iteh.ai [standards.iteh.ai]
- 2. store.astm.org [store.astm.org]
- 3. kelid1.ir [kelid1.ir]
- 4. standards.iteh.ai [standards.iteh.ai]
- 5. store.astm.org [store.astm.org]
- 6. kaycantest.com [kaycantest.com]
- 7. store.astm.org [store.astm.org]
- 8. store.astm.org [store.astm.org]
- 9. avenalab.com [avenalab.com]
- To cite this document: BenchChem. [Ozokerite: A Technical Guide to its Classification as a Mineraloid]. BenchChem, [2026]. [Online PDF]. Available at:

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